

Synthesis of N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine

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Compound of Interest

Compound Name:	N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine
CAS No.:	93285-86-0
Cat. No.:	B183235

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An In-Depth Technical Guide to the Synthesis of **N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine**

Abstract

This technical guide provides a comprehensive and practical methodology for the synthesis of **N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine**, a valuable secondary amine for potential applications in medicinal chemistry and drug development. The core of this synthesis is a one-pot reductive amination reaction between 2-(3,4-dimethoxyphenyl)ethylamine and cyclohexanone. This guide details a robust protocol utilizing sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) as a mild and selective reducing agent. The causality behind experimental choices, a detailed step-by-step protocol, expected analytical characterization, and safety considerations are thoroughly discussed to ensure reproducibility and validation for researchers in the field.

Introduction

N-substituted cyclohexanamines are a class of compounds frequently encountered in the development of new pharmaceutical agents. Their structural motif is present in molecules with a wide range of biological activities. The target molecule, **N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine**, combines the cyclohexylamine scaffold with the 2-(3,4-dimethoxyphenyl)ethylamine moiety, which is a key structural element in various alkaloids and pharmacologically active compounds. This guide presents a reliable synthetic route to this target, providing a foundational methodology for further research and analogue development.

Synthetic Strategy: Reductive Amination

The most efficient and widely adopted method for preparing secondary amines from a ketone and a primary amine is reductive amination.^{[1][2]} This one-pot procedure involves the initial formation of an iminium ion intermediate from the condensation of cyclohexanone and 2-(3,4-dimethoxyphenyl)ethylamine, which is then reduced in situ to the desired secondary amine.

Rationale for Reagent Selection

Starting Materials:

- Cyclohexanone: A readily available and common cyclic ketone.
- 2-(3,4-dimethoxyphenyl)ethylamine: The primary amine that provides the core phenethylamine structure.

Reducing Agent: Sodium Triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) While several reducing agents can effect this transformation, sodium triacetoxyborohydride is the reagent of choice for this synthesis.^[3] Its selection is based on several key advantages:

- High Selectivity: $\text{NaBH}(\text{OAc})_3$ is a milder reducing agent than alternatives like sodium borohydride (NaBH_4) or sodium cyanoborohydride (NaCNBH_3). It reacts much more rapidly with the protonated imine (iminium ion) intermediate than with the starting ketone.^[4] This selectivity prevents the competitive reduction of cyclohexanone to cyclohexanol, a common side product with less selective hydrides.
- Mild Reaction Conditions: The reaction proceeds efficiently at room temperature and does not require elevated temperatures or pressures.

- **Safety:** Unlike sodium cyanoborohydride, this protocol avoids the use and potential generation of highly toxic cyanide species.^[1]

Solvent: 1,2-Dichloroethane (DCE) DCE is the preferred solvent for reductive aminations using $\text{NaBH}(\text{OAc})_3$.^{[4][5]} It is a non-protic solvent that effectively dissolves the reactants and intermediates without interfering with the reducing agent.

Reaction Mechanism

The reaction proceeds through two main stages within the same pot:

- **Iminium Ion Formation:** The nitrogen of the primary amine attacks the carbonyl carbon of cyclohexanone to form a hemiaminal intermediate. This intermediate then loses a molecule of water to form a Schiff base (imine). In the presence of a trace amount of acid (which can be generated in situ or added), the imine is protonated to form a highly electrophilic iminium ion.
- **Hydride Reduction:** The iminium ion is then rapidly and selectively reduced by sodium triacetoxyborohydride. The hydride (H^-) from the borohydride complex attacks the electrophilic carbon of the $\text{C}=\text{N}^+$ bond, yielding the final secondary amine product.

Detailed Experimental Protocol

This protocol is designed for a laboratory scale synthesis and can be scaled as needed.

Materials and Equipment

- Round-bottom flask (100 mL)
- Magnetic stirrer and stir bar
- Nitrogen or Argon gas inlet
- Glass funnel
- Separatory funnel (250 mL)
- Rotary evaporator

- Standard laboratory glassware
- Silica gel for column chromatography

Reagents

- Cyclohexanone (1.0 eq)
- 2-(3,4-dimethoxyphenyl)ethylamine (1.0 eq)
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 eq)
- 1,2-Dichloroethane (DCE)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Solvents for column chromatography (e.g., Ethyl Acetate/Hexane mixture)

Step-by-Step Synthesis Procedure

- To a 100 mL round-bottom flask under a nitrogen atmosphere, add cyclohexanone (1.0 eq) and 2-(3,4-dimethoxyphenyl)ethylamine (1.0 eq).
- Dissolve the reactants in 1,2-dichloroethane (approx. 0.2 M concentration relative to the limiting reagent).
- Stir the solution at room temperature for 20-30 minutes to facilitate the initial formation of the imine intermediate.
- Carefully add sodium triacetoxyborohydride (1.5 eq) to the reaction mixture in portions over 10 minutes. The addition may be slightly exothermic.
- Allow the reaction to stir at room temperature for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or GC-MS.

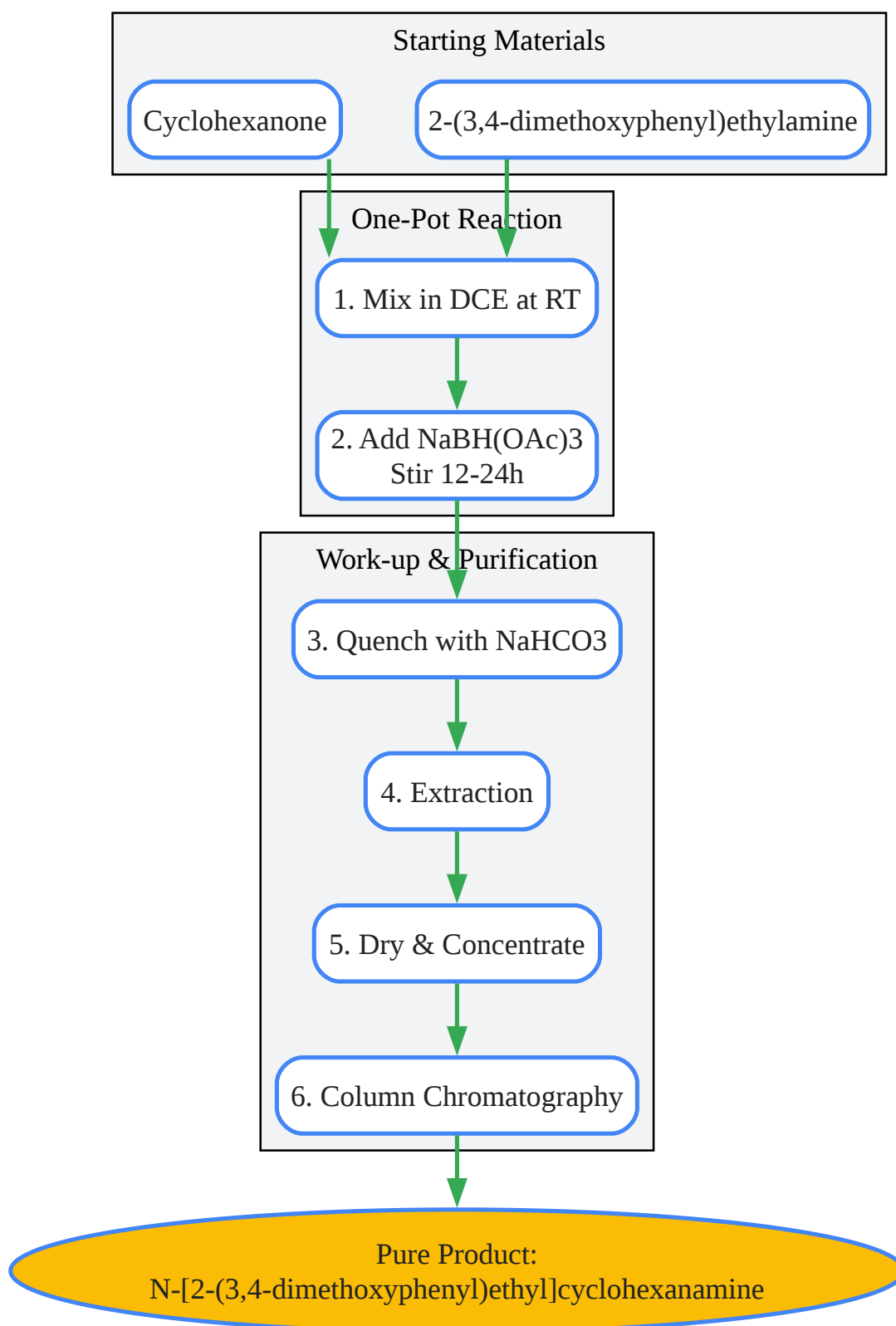
- Upon completion, carefully quench the reaction by the slow addition of a saturated aqueous solution of NaHCO_3 . Stir vigorously until gas evolution ceases.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated aqueous NaHCO_3 (2x) and brine (1x).
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product (typically an oil) can be purified by silica gel flash column chromatography using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine**.

Data Presentation

The following table summarizes the key parameters for the synthesis.

Parameter	Value
Reactant 1	Cyclohexanone
Reactant 2	2-(3,4-dimethoxyphenyl)ethylamine
Reducing Agent	Sodium triacetoxyborohydride
Solvent	1,2-Dichloroethane (DCE)
Temperature	Room Temperature (~20-25 °C)
Reaction Time	12-24 hours
Expected Yield	80-95% (after purification)
Expected Physical State	Pale yellow oil or low-melting solid

Visualization of the Synthetic Workflow



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Caption: Synthetic workflow for **N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine**.

Expected Characterization

The following data are predicted based on the analysis of structurally similar compounds and general principles of spectroscopy. Researchers should use this as a guide to verify their results.

- ^1H NMR (400 MHz, CDCl_3):
 - δ 6.80-6.70 (m, 3H): Aromatic protons of the dimethoxyphenyl ring.
 - δ 3.87 (s, 3H) & 3.85 (s, 3H): Singlets for the two methoxy ($-\text{OCH}_3$) groups.
 - δ 2.85-2.70 (m, 4H): Methylene protons adjacent to the nitrogen and the aromatic ring ($-\text{CH}_2-\text{CH}_2-\text{N}-$).
 - δ 2.50-2.40 (m, 1H): Methine proton on the cyclohexyl ring attached to the nitrogen ($\text{N}-\text{CH}-$).
 - δ 2.00-1.00 (m, 11H): Remaining cyclohexyl protons and the N-H proton (which may be broad).
- ^{13}C NMR (101 MHz, CDCl_3):
 - δ 149.0, 147.5: Aromatic carbons attached to methoxy groups.
 - δ 132.5: Quaternary aromatic carbon.
 - δ 121.0, 112.0, 111.5: Aromatic CH carbons.
 - δ 58.0: Methine carbon of the cyclohexyl ring attached to nitrogen ($\text{N}-\text{CH}$).
 - δ 55.9, 55.8: Methoxy carbons ($-\text{OCH}_3$).
 - δ 51.0: Methylene carbon adjacent to nitrogen ($-\text{CH}_2-\text{N}$).
 - δ 35.0: Methylene carbon adjacent to the aromatic ring ($\text{Ar}-\text{CH}_2-$).
 - δ 33.5, 26.0, 25.0: Methylene carbons of the cyclohexyl ring.

- High-Resolution Mass Spectrometry (HRMS-ESI):
 - Calculated for $[M+H]^+$ ($C_{17}H_{28}NO_2$): 278.2115
 - Found: Should be within 5 ppm of the calculated value.
 - Plausible Fragmentation: A major fragment would be the tropylium-like ion from the cleavage of the bond beta to the aromatic ring at m/z 151.

Safety Precautions

- 1,2-Dichloroethane (DCE): Is a suspected carcinogen and is toxic. Always handle it in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Sodium triacetoxyborohydride: Is water-reactive. While not as vigorous as other hydrides, it will release hydrogen gas upon contact with water or acid. Quench reactions carefully.
- General Precautions: Standard laboratory safety practices should be followed at all times.

Conclusion

This guide outlines a scientifically sound, efficient, and reliable method for the synthesis of **N-[2-(3,4-dimethoxyphenyl)ethyl]cyclohexanamine** via reductive amination. The use of sodium triacetoxyborohydride ensures high selectivity and yield under mild conditions. The detailed protocol and expected characterization data provide researchers and drug development professionals with a robust framework for obtaining this valuable chemical building block.

References

- (R)-N-Benzyl-N-(1-phenylethyl)cyclohexanamine. Molbank, 2023, M1561. [\[Link\]](#)
- (PDF) (R)-N-Benzyl-N-(1-phenylethyl)cyclohexanamine - ResearchGate. [\[Link\]](#)
- Myers Chem 115: C–N Bond-Forming Reactions: Reductive Amination. [\[Link\]](#)
- Supporting Information - ScienceOpen. [\[Link\]](#)

- SYNTHESIS AND STUDIES ON THE CHEMISTRY OF CYCLOHEXAMINE - N-[(2/4 - SUBSTITUTED PHENYL) METHYLENE] - N – OXIDES - CIBTech. [\[Link\]](#)
- S1 1H NMR, 13C NMR, and HMBC Spectra Supplementary Information. [\[Link\]](#)
- Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. The Journal of Organic Chemistry, 1996, 61 (11), 3849–3862. [\[Link\]](#)
- Experimental procedures, characterization data for all compounds and copies of NMR spectra - Beilstein Journals. [\[Link\]](#)
- Sodium triacetoxyborohydride - Organic Chemistry Portal. [\[Link\]](#)
- Use of Sodium Triacetoxyborohydride in Reductive Amination of Ketones and Aldehydes. [\[Link\]](#)
- Benzenemethanamine, N-cyclohexyl- - PubChem. [\[Link\]](#)
- Reductive Amination - Common Conditions. [\[Link\]](#)
- Cyclohexanamine, N-methyl- - NIST WebBook. [\[Link\]](#)
- Study on the Mass Spectrometry Fragmentation Patterns for Rapid Screening and Structure Identification of Ketamine Analogues in Illicit Powders - MDPI. [\[Link\]](#)
- Drug-Checking and Monitoring New Psychoactive Substances: Identification of the U-48800 Synthetic Opioid Using Mass Spectrometry, Nuclear Magnetic Resonance Spectroscopy, and Bioinformatic Tools - PMC. [\[Link\]](#)
- Reductive Amination of Cyclohexanone via Bimetallic Rh-Ni Catalysts: A Pathway to Improved Catalytic Efficiency - MDPI. [\[Link\]](#)
- Mass Fragmentation Characteristics of Ketamine Analogues. [\[Link\]](#)
- Reductive Amination in the Synthesis of Pharmaceuticals - OUCI. [\[Link\]](#)
- Experimental protocol for the study of One-pot amination of Cyclohexanone-to-secondary amines over Carbon-supported Pd - PMC. [\[Link\]](#)

- The Synthesis of Primary Amines through Reductive Amination Employing an Iron Catalyst. [\[Link\]](#)
- Synthesis of Amines – Organic Chemistry: A Tenth Edition. [\[Link\]](#)
- Synthesis, characterization and antimicrobial studies. Journal of Applied Chemistry, 2024, 12(2):20-26. [\[Link\]](#)

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Sources

- 1. myers.faculty.chemistry.harvard.edu [myers.faculty.chemistry.harvard.edu]
- 2. 24.6 Synthesis of Amines – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 3. Sodium triacetoxyborohydride [organic-chemistry.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Reductive Amination - Common Conditions [commonorganicchemistry.com]
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